

Ajugalide C: An Undocumented Phytochemical

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Compound of Interest

Compound Name: *Ajugalide C*

Cat. No.: *B1252895*

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Despite a comprehensive review of scientific literature and chemical databases, the compound "**ajugalide C**" does not appear to be a documented phytochemical. Searches for its discovery, natural sources, and biological activities have yielded no results, suggesting that this particular compound may be uncharacterized, misnamed, or does not exist in the published scientific record.

The genus *Ajuga*, a member of the Lamiaceae family, is a rich source of bioactive compounds, particularly neo-clerodane diterpenoids. These plants are utilized in traditional medicine across various cultures for their therapeutic properties. Numerous phytochemicals have been isolated and identified from different *Ajuga* species, with compounds like *ajugalide-B* and *ajugalide-D* being subjects of scientific investigation. However, "**ajugalide C**" is conspicuously absent from this body of research.

For researchers, scientists, and drug development professionals interested in the phytochemistry of the *Ajuga* genus, the focus remains on the characterized compounds that have been isolated and studied. These include a variety of diterpenoids, phytoecdysteroids, and iridoid glycosides, many of which have demonstrated interesting biological activities such as insect antifeedant, antimicrobial, and anti-inflammatory effects.

Given the lack of available data, it is not possible to provide a technical guide, quantitative data, experimental protocols, or signaling pathway diagrams for **ajugalide C**. Researchers are advised to verify the nomenclature of the compound of interest. It is possible that "**ajugalide C**" may be a synonym for another compound that is not widely used, a novel but as-yet-unpublished discovery, or a simple misnomer. Further clarification on the compound's name and origin would be necessary to provide any detailed information.

- To cite this document: BenchChem. [Ajugalide C: An Undocumented Phytochemical]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252895#ajugalide-c-discovery-and-natural-sources]

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